

Application Notes and Protocols: 1-Phenylanthracene as a Fluorescent Probe

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Compound of Interest

Compound Name: 1-Phenylanthracene

Cat. No.: B167696

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Introduction

1-Phenylanthracene is a polycyclic aromatic hydrocarbon that exhibits strong fluorescence, making it a valuable tool for various sensing applications. Its fluorescence properties are sensitive to the local environment, allowing for the detection and quantification of a range of analytes and physical parameters. These application notes provide an overview of the principles and detailed protocols for utilizing **1-Phenylanthracene** as a fluorescent probe.

The sensing mechanism of **1-Phenylanthracene** often relies on fluorescence quenching, a process where the fluorescence intensity of the probe decreases in the presence of a specific analyte (quencher).^[1] This quenching can occur through various mechanisms, including collisional (dynamic) quenching and the formation of a non-fluorescent ground-state complex (static quenching).^{[1][2]} The relationship between the fluorescence intensity and the quencher concentration is typically described by the Stern-Volmer equation.^[3]

Key Photophysical Properties

The utility of **1-Phenylanthracene** as a fluorescent probe is underpinned by its photophysical characteristics. While specific values can vary with the solvent and temperature, typical properties are summarized below.

Property	Value/Range	Reference
Molecular Formula	C ₂₀ H ₁₄	[4]
Molecular Weight	254.33 g/mol	[4]
Excitation Wavelength (λ _{ex})	~360-380 nm	[5]
Emission Wavelength (λ _{em})	~400-450 nm	[5]
Fluorescence Quantum Yield (Φ _F)	Can be high, dependent on solvent and aggregation state. For example, a derivative showed a Φ _F of 0.92 in cyclohexane.	[4]
Fluorescence Lifetime (τ ₀)	~3-6 ns	[5]

Application 1: Sensing of Nitroaromatic Compounds

1-Phenylanthracene can be employed for the detection of electron-deficient nitroaromatic compounds, which are common components in explosives. The sensing mechanism is based on fluorescence quenching upon interaction with the nitroaromatic analyte.[2][6]

Signaling Pathway

The interaction between **1-Phenylanthracene** and a nitroaromatic compound (quencher) leads to a decrease in fluorescence intensity. This can be due to photoinduced electron transfer (PET) from the excited state of **1-Phenylanthracene** to the electron-accepting nitroaromatic compound.[7]

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